

hexafluoro-2-butyne CAS number and chemical structure

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Compound of Interest

Compound Name: Hexafluoro-2-butyne

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An In-depth Technical Guide to Hexafluoro-2-butyne

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **hexafluoro-2-butyne** (HFB), a critical building block in organofluorine chemistry. Its unique electronic properties make it a valuable reagent in various chemical transformations.

Chemical Identity and Structure

Hexafluoro-2-butyne is a fluorinated alkyne with the chemical formula C_4F_6 .^{[1][2][3]} Its structure is characterized by a carbon-carbon triple bond flanked by two trifluoromethyl groups.

- CAS Number: 692-50-2^{[1][2][3][4][5][6][7][8][9][10]}
- IUPAC Name: 1,1,1,4,4,4-Hexafluorobut-2-yne^{[1][11]}
- Synonyms: Bis(trifluoromethyl)acetylene, Perfluoro-2-butyne^{[11][9][12]}
- Chemical Structure: $CF_3C\equiv CCF_3$ ^{[1][4]}

Physicochemical Properties

HFB is a colorless gas at standard conditions.^{[1][3][5]} A summary of its key physical and chemical properties is presented in the table below.

Property	Value	References
Molecular Weight	162.03 g/mol	^{[4][5][9]}
Boiling Point	-25 °C	^{[1][2][4][5][10]}
Melting Point	-117 °C	^{[1][2][4][5][10]}
Density	1.602 g/cm ³	^{[1][5]}
Solubility in Water	Insoluble	^{[1][3][5]}
Vapor Pressure	105 psi (20 °C)	^[4]
Appearance	Colorless gas	^{[1][3][5]}

Synthesis and Experimental Protocols

Several synthetic routes to **hexafluoro-2-butyne** have been established. Below are detailed protocols for two common methods.

3.1. Synthesis from Hexachlorobutadiene

This method involves the reaction of potassium fluoride (KF) with hexachlorobutadiene.^{[1][5]}

- Experimental Protocol:
 - In a suitable high-pressure reactor, place anhydrous potassium fluoride.
 - Evacuate the reactor and then introduce hexachlorobutadiene.
 - Heat the reactor to the reaction temperature, typically in the range of 200-300°C.
 - The reaction proceeds under autogenous pressure.
 - After the reaction is complete, cool the reactor and carefully vent the gaseous products.
 - The **hexafluoro-2-butyne** can be purified by fractional distillation.

3.2. Dehalogenation of 1,2-dichloro-1,1,4,4,4-hexafluoro-2-butene

A more recent method involves the dehalogenation of $\text{CF}_3\text{CCl}=\text{CClCF}_3$.^[13]

- Experimental Protocol:
 - A vaporized 1:1.2 molar mixture of $\text{CF}_3\text{CCl}=\text{CClCF}_3$ and a halogen acceptor (e.g., 2-butyne or carbon monoxide) is prepared.^[13]
 - The gas mixture is passed over a heated catalyst bed. A suitable catalyst is copper(II) chloride and potassium chloride on silica.^[13]
 - The reaction is typically carried out at a temperature of 275-300°C.^[13]
 - The effluent gas stream, containing **hexafluoro-2-butyne** and the chlorinated acceptor, is collected.^[13]
 - The products can be separated and purified by gas chromatography or distillation.^[13]

Chemical Reactivity and Applications

Hexafluoro-2-butyne is a highly electrophilic alkyne due to the strong electron-withdrawing nature of the two trifluoromethyl groups. This makes it a potent dienophile in Diels-Alder reactions.^{[1][5][8]} It readily reacts with a variety of dienes to form highly functionalized fluorinated cyclic compounds.

HFB also undergoes cycloaddition reactions with other reagents. For instance, it reacts with sulfur to yield 3,4-bis(trifluoromethyl)-1,2-dithiete.^[1] Furthermore, it is known to react with phosphines and amines, leading to a variety of addition products.^[14] The reaction with trimethylamine in the presence of water yields the bis(butenyl) ether, *cis,trans*-($\text{CF}_3\text{CH}=\text{CCF}_3$)₂O, as the major product.^[14]

In organometallic chemistry, HFB serves as a ligand, forming stable complexes with low-valent transition metals.^[1]

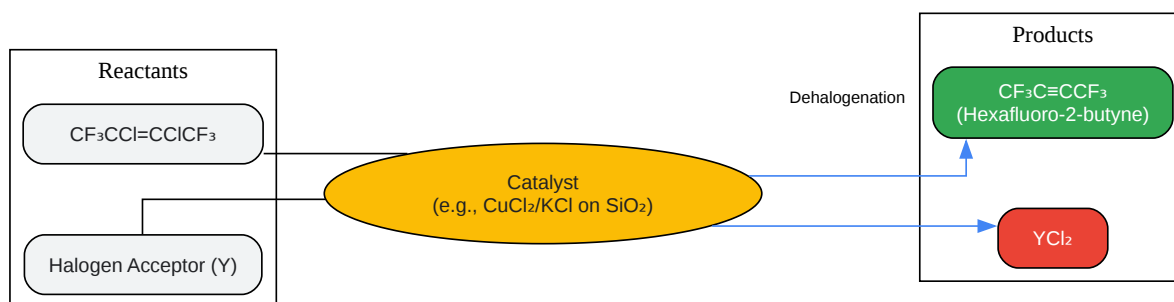
A significant application of **hexafluoro-2-butyne** is as a key precursor in the synthesis of *cis*-1,1,1,4,4,4-hexafluoro-2-butene, a compound with valuable properties.^[13] This reduction can be achieved using a Lindlar catalyst or chemical reducing agents like borane.^[13]

Safety and Handling

Hexafluoro-2-butyne is a toxic gas and should be handled with extreme caution in a well-ventilated fume hood.[1][5][12] It is classified as a toxic inhalation hazard.[11] Personal protective equipment, including appropriate gloves, safety goggles, and respiratory protection, should be worn when working with this compound.[4][15]

Visualization of a Key Reaction

The following diagram illustrates the synthesis of **hexafluoro-2-butyne** via the dehalogenation of 1,2-dichloro-1,1,4,4,4-hexafluoro-2-butene.



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Caption: Synthesis of **Hexafluoro-2-butyne** via Catalytic Dehalogenation.

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References

- 1. Hexafluoro-2-butyne - Wikipedia [en.wikipedia.org]

- 2. guidechem.com [guidechem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Hexafluoro-2-butyne 99 692-50-2 [sigmaaldrich.com]
- 5. Hexafluoro-2-butyne [chemeurope.com]
- 6. Hexafluoro-2-butyne [oakwoodchemical.com]
- 7. HEXAFLUORO-2-BUTYNE | 692-50-2 [chemicalbook.com]
- 8. Hexafluoro-2-butyne — Wikipédia [fr.wikipedia.org]
- 9. 2-Butyne, 1,1,1,4,4,4-hexafluoro- [webbook.nist.gov]
- 10. chemsynthesis.com [chemsynthesis.com]
- 11. Hexafluoro-2-butyne | C4F6 | CID 69654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Hexafluoro-2-butyne - Hazardous Agents | Haz-Map [haz-map.com]
- 13. data.epo.org [data.epo.org]
- 14. cdnsciencepub.com [cdnsciencepub.com]
- 15. chemicalbook.com [chemicalbook.com]
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